

Essential Guide to the Safe Disposal of SF2523

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Compound of Interest

Compound Name: SF2523

Cat. No.: B15621653

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This document provides crucial safety and logistical information for the proper disposal of **SF2523**, a dual inhibitor of phosphoinositide 3-kinases (PI3Ks) and bromodomain-containing protein 4 (BRD4).^[1] Adherence to these procedural guidelines is essential for maintaining a safe laboratory environment for researchers, scientists, and drug development professionals. Note that all waste disposal must comply with local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

Chemical and Safety Data

For quick reference, the following table summarizes key quantitative data for **SF2523**.

Property	Value
CAS Number	1174428-47-7
Molecular Formula	C ₁₉ H ₁₇ NO ₅ S
Molecular Weight	371.41 g/mol
IC ₅₀ PI3K α	34 nM
IC ₅₀ PI3K γ	158 nM
IC ₅₀ DNA-PK	9 nM
IC ₅₀ BRD4	241 nM
IC ₅₀ mTOR	280 nM
Appearance	Crystalline solid
Storage Temperature	-20°C for long term, 0-4°C for short term

Experimental Protocols: Disposal of SF2523

The following step-by-step protocol outlines the recommended procedure for the disposal of waste generated from experiments involving **SF2523**.

1. Waste Segregation and Collection:

- **Solid Waste:** All contaminated solid materials, including gloves, pipette tips, and vials, should be collected in a designated hazardous waste container lined with a chemically resistant bag.
- **Liquid Waste:** Unused stock solutions and any aqueous solutions containing **SF2523** should be collected in a dedicated, clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless approved by your institution's EHS department.
- **Sharps:** Any needles, syringes, or other contaminated sharps must be disposed of directly into a designated sharps container.

2. Container Management:

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**SF2523**". Avoid using abbreviations or chemical formulas.
- **Compatibility:** Ensure waste containers are made of materials compatible with the chemical. For **SF2523**, high-density polyethylene (HDPE) or glass containers are generally suitable.
- **Closure:** Keep waste containers securely closed at all times, except when adding waste. This prevents the release of vapors and potential spills.
- **Secondary Containment:** Liquid waste containers should be stored in secondary containment trays to prevent the spread of material in case of a leak.

3. Storage and Disposal:

- **Temporary Storage:** Store waste in a designated, well-ventilated satellite accumulation area within the laboratory, away from general laboratory traffic.
- **Disposal Request:** Once the waste container is full, or on a regular schedule as determined by your institution, arrange for pickup by the EHS department or a licensed hazardous waste disposal company.

Important Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, when handling **SF2523** and its associated waste.
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- In case of a spill, immediately alert others in the area and follow your institution's established spill cleanup procedures. Small spills of solid material can typically be carefully wiped up with a damp paper towel (avoiding dust generation) and placed in the solid hazardous waste container.

Signaling Pathway of SF2523 Inhibition

The following diagram illustrates the dual inhibitory action of **SF2523** on the PI3K/Akt/mTOR and BRD4 signaling pathways, which are critical for cell growth and transcriptional regulation.

[1]

SF2523 dual inhibition of PI3K and BRD4 pathways.

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References

- [1. medkoo.com](https://www.medkoo.com) [medkoo.com]
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